

# Application of Nickel Carbide in Catalytic Hydrogenation of Alkynes: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Nickel carbide (NiC)	
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## Introduction

The selective hydrogenation of alkynes to alkenes is a cornerstone transformation in organic synthesis, particularly in the pharmaceutical and fine chemical industries. While palladium-based catalysts have traditionally dominated this field, their high cost and potential for over-hydrogenation to alkanes have driven the search for alternative, earth-abundant catalysts. Nickel carbide (Ni3C) has emerged as a promising candidate, demonstrating high catalytic activity and selectivity in the semi-hydrogenation of alkynes. Its unique electronic and structural properties, distinct from metallic nickel, offer a compelling avenue for developing robust and cost-effective hydrogenation processes.

These application notes provide detailed protocols for the synthesis of nickel carbide catalysts and their use in the catalytic hydrogenation of alkynes, along with tabulated quantitative data for phenylacetylene hydrogenation under various conditions.

### **Data Presentation**

Table 1: Hydrogenation of Phenylacetylene with Ni3C Nanoparticles: Influence of Solvent and Temperature



Entry	Solvent	Temperatur e (°C)	Conversion (%)	Selectivity to Styrene (%)	Selectivity to Ethylbenze ne (%)
1	Toluene	100	5	100	0
2	THF	100	25	24	76
3	Ethanol	100	100	0	100
4	Ethanol	60	95	25	75
5	Ethanol	25	10	100	0
6	Ethanol/Wate r (1:1)	60	100	0	100

Reaction conditions: Phenylacetylene (2 mmol), Ni3C NPs (12.5 mg, 10 mol% [Ni]), H2 (7 bar), 16 h. Data sourced from[1].

**Table 2: Hydrogenation of Various Alkynes with Ni3C** 

**Nanoparticles** 

Substrate	Product(s)	Conversion (%)
Phenylacetylene	Ethylbenzene	100
Diphenylacetylene	1,2-diphenylethane, cis- stilbene, trans-stilbene	100
Octene	Octane	100
Styrene	Ethylbenzene	100

Reaction conditions: Substrate (2 mmol), Ni3C NPs (12.5 mg, 10 mol% [Ni]), Ethanol (1 mL), H2 (7 bar), 100  $^{\circ}$ C, 16 h. Data sourced from[2].

## **Experimental Protocols**



# Protocol 1: Synthesis of Nickel Carbide (Ni3C) Nanoparticles

This protocol describes the synthesis of crystalline nickel carbide nanoparticles via thermal decomposition of a nickel precursor.[1][3]

#### Materials:

- Nickel(II) acetylacetonate (Ni(acac)2)
- Oleylamine (OAm)
- 1-Octadecene (ODE)
- Ethanol
- Acetone
- Argon (Ar) gas
- · Schlenk line and glassware
- · Heating mantle with temperature controller
- · Magnetic stirrer
- Centrifuge

#### Procedure:

- In a three-neck flask connected to a Schlenk line, combine Ni(acac)2 (1 mmol), oleylamine (5 mmol), and 1-octadecene (10 mL).
- Degas the mixture by bubbling with argon for 30 minutes at room temperature.
- Under a continuous argon flow, heat the mixture to 250 °C with vigorous stirring.



- Maintain the temperature at 250 °C for 2 hours. The solution will turn black, indicating the formation of nanoparticles.
- After 2 hours, cool the reaction mixture to room temperature.
- Precipitate the nanoparticles by adding 20 mL of a 1:1 (v/v) mixture of ethanol and acetone.
- Separate the nanoparticles by centrifugation at 8000 rpm for 10 minutes.
- Discard the supernatant and redisperse the nanoparticle pellet in a minimal amount of toluene.
- Repeat the precipitation and centrifugation steps two more times to wash the nanoparticles.
- After the final wash, dry the Ni3C nanoparticles under vacuum and store them under an inert atmosphere.

## **Protocol 2: Catalytic Hydrogenation of Phenylacetylene**

This protocol details the procedure for the hydrogenation of phenylacetylene using the synthesized Ni3C nanoparticles in a batch reactor.[1][2]

#### Materials:

- Ni3C nanoparticles (synthesized as per Protocol 1)
- Phenylacetylene
- Ethanol (or other desired solvent)
- Hydrogen (H2) gas
- Autoclave or high-pressure batch reactor equipped with a magnetic stirrer and pressure gauge
- Gas chromatograph (GC) or NMR spectrometer for analysis

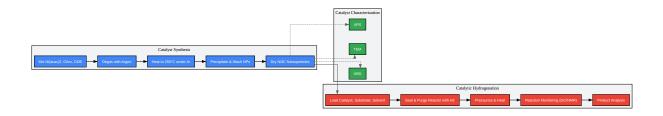
#### Procedure:



- Place the Ni3C nanoparticles (12.5 mg, 10 mol% [Ni]) into the glass liner of the autoclave.
- Add the solvent (e.g., 1 mL of ethanol).
- Add the substrate, phenylacetylene (2 mmol).
- Seal the autoclave and purge it with H2 gas three times to remove any air.
- Pressurize the reactor with H2 to the desired pressure (e.g., 7 bar).
- Set the desired reaction temperature (e.g., 60 °C or 100 °C) and begin stirring.
- Monitor the reaction progress by taking aliquots at specific time intervals and analyzing them by GC or NMR.
- After the reaction is complete (e.g., 16 hours or as determined by monitoring), cool the reactor to room temperature and carefully vent the H2 gas.
- Open the reactor and recover the reaction mixture.
- Separate the catalyst from the reaction mixture by centrifugation or filtration for potential reuse.
- Analyze the final product mixture to determine conversion and selectivity.

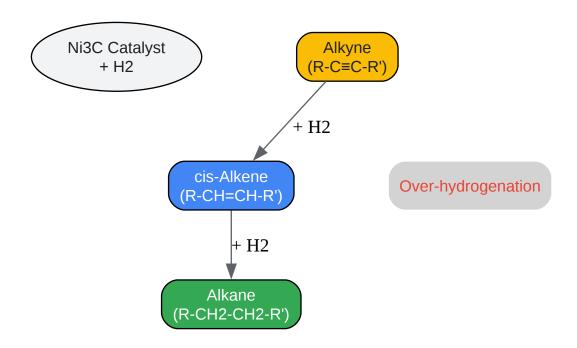
## **Visualizations**





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Caption: Experimental workflow from Ni3C catalyst synthesis to catalytic hydrogenation.





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Caption: Simplified reaction pathway for alkyne hydrogenation catalyzed by Ni3C.

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## References

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